

Enantioselective Synthesis of β -Blockers via Chlorohydrin Intermediates: An Application and Protocol Guide

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Compound of Interest

Compound Name: *1-Benzoyloxy-3-chloro-2-propanol*

CAS No.: 13991-52-1

Cat. No.: B083511

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Abstract

This comprehensive guide details robust and efficient methodologies for the enantioselective synthesis of β -adrenergic blocking agents (β -blockers), a critical class of pharmaceuticals for managing cardiovascular diseases. The focus of this application note is on synthetic routes that proceed via chiral chlorohydrin intermediates, offering a versatile and economically viable platform for accessing enantiomerically pure β -blockers. We will delve into the mechanistic underpinnings, provide detailed, step-by-step protocols, and present comparative data for three principal strategies: the Jacobsen Hydrolytic Kinetic Resolution (HKR) of terminal epoxides, the Noyori asymmetric hydrogenation of α -chloroketones, and emerging biocatalytic resolutions. This document is intended for researchers, scientists, and professionals in drug development and process chemistry who are seeking to implement or optimize the synthesis of these vital therapeutic agents.

Introduction: The Imperative of Chirality in β -Blocker Efficacy

β -blockers exert their therapeutic effects by antagonizing β -adrenergic receptors, thereby modulating the physiological responses to catecholamines like adrenaline. The vast majority of β -blockers possess a common structural motif: an aryloxypropanolamine side

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